The Cyclohexenone Scaffold: A Technical Guide to Reactivity & Synthesis

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Compound of Interest

Compound Name:	*4-Carbethoxy-2-ethyl-3-methyl-2-cyclohexen-1-one*
CAS No.:	*51051-65-1*
Cat. No.:	*B1359867*

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Executive Summary

2-Cyclohexen-1-one is not merely a reagent; it is a "privileged structure" in organic synthesis and medicinal chemistry. Its utility stems from its bifunctional nature as an

-unsaturated ketone, offering four distinct sites of reactivity: the electrophilic carbonyl carbon (C1), the electrophilic

-carbon (C3), the acidic

-protons (C6), and the

-protons (C4).

This guide dissects the electronic principles governing these modes of reactivity, providing researchers with the mechanistic insight required to control regioselectivity (1,2- vs. 1,4-addition) and chemoselectivity. It includes validated protocols for critical transformations such as the Robinson Annulation and Luche Reduction, bridging fundamental theory with high-value application in drug development.

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Electronic Structure & Reactivity Profile

To manipulate cyclohexenone effectively, one must understand its molecular orbital (MO) landscape. The reactivity is governed by the principle of Hard and Soft Acids and Bases (HSAB).

- The Carbonyl Carbon (C1): A "hard" electrophile. It carries a high partial positive charge (

) due to the electronegativity of oxygen. Reactivity here is dominated by electrostatic interactions (Coulombic attraction).

- The

  -Carbon (C3): A "soft" electrophile. The Lowest Unoccupied Molecular Orbital (LUMO) has its largest coefficient at this position. Reactivity here is dominated by orbital overlap (

  theory).

Visualization: The Cyclohexenone Decision Tree

The following diagram illustrates the decision logic for selecting reagents based on the desired site of attack.

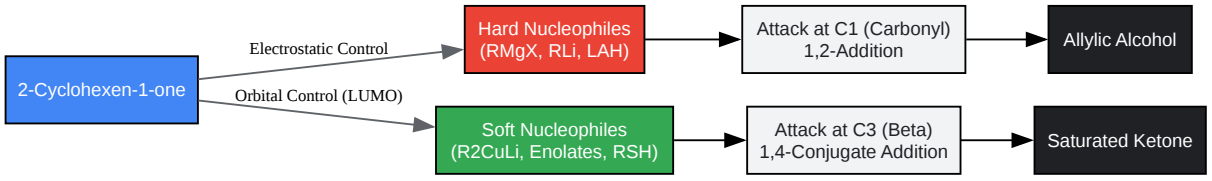

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Figure 1: Decision matrix for nucleophilic attack on cyclohexenone based on HSAB theory.

Core Synthetic Transformations

Conjugate Addition (Michael Reaction)

Principle: Soft nucleophiles maximize orbital overlap with the

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orbital at the

-carbon. Key Insight: To force a "hard" nucleophile (like a Grignard) to perform a conjugate addition, one must "soften" it. This is achieved by transmetallation with Copper(I) salts (e.g., CuI, CuCN) to form organocuprates (Gilman reagents,

).

The Robinson Annulation

This is the premier method for constructing fused six-membered rings, essential for steroid and terpene synthesis. It is a tandem sequence: Michael Addition

Intramolecular Aldol Condensation.

Mechanism & Workflow

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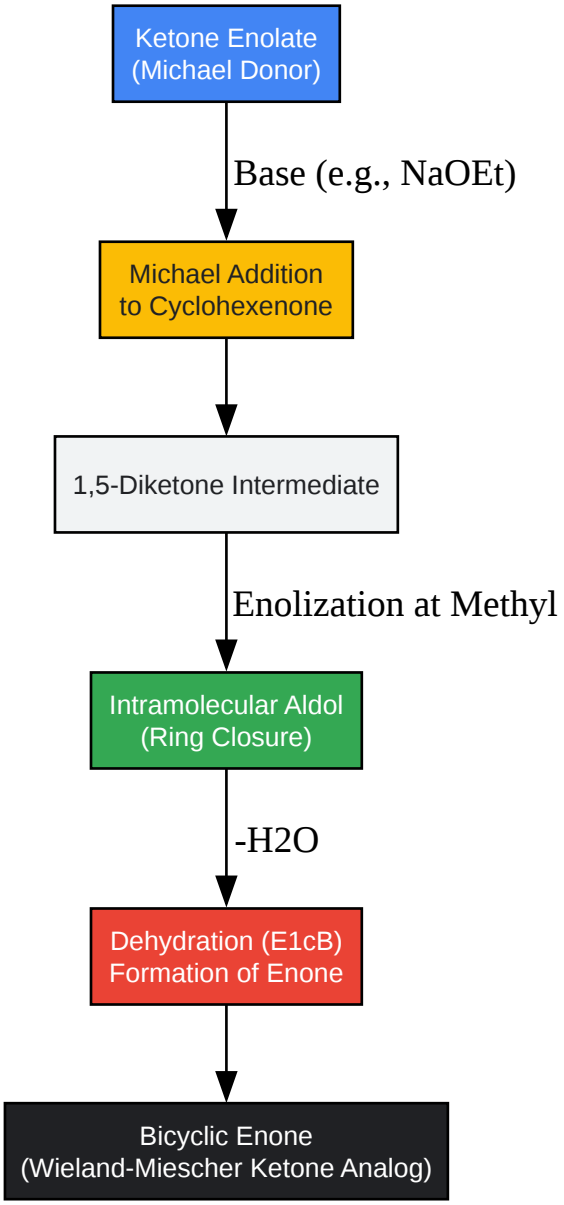

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Figure 2: Step-wise mechanistic flow of the Robinson Annulation.

Validated Protocol: Synthesis of Wieland-Miescher Ketone

Reference: Org. Synth. 1985, 63, 37. [1]

Reagents: 2-Methyl-1,3-cyclohexanedione, Methyl vinyl ketone (MVK), Acetic acid, Water, Pyrrolidine (catalyst).

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- Michael Addition: Dissolve 2-methyl-1,3-cyclohexanedione (1.0 eq) in water. Add MVK (1.5 eq) and a catalytic amount of KOH or hydroquinone (to prevent polymerization). Stir at 70°C for 2 hours.
    - Why: Water accelerates the Michael addition of neutral 1,3-diones via hydrogen bonding activation.
- Workup: Extract with ethyl acetate, wash with brine, and concentrate to yield the trione intermediate.
- Cyclization (L-Proline mediated asymmetric version available): Dissolve the intermediate in DMSO or DMF. Add L-Proline (catalytic) and stir at RT for 2-4 days.
    - Why: Proline forms an enamine intermediate, directing the stereochemical outcome of the aldol closure (Hajos-Parrish-Eder-Sauer-Wiechert reaction).
- Purification: Flash chromatography (Hexane/EtOAc).

Selective 1,2-Reduction (Luche Reduction)

Reducing the carbonyl of cyclohexenone without touching the alkene requires overcoming the inherent preference for 1,4-reduction by borohydrides.

The Solution: Use Cerium(III) Chloride (

) with

. Mechanism: The

ion coordinates to the carbonyl oxygen, increasing its electrophilicity (making it "harder"). Simultaneously, ligand exchange between

and the solvent (MeOH) produces alkoxyborohydrides, which are "harder" nucleophiles than the parent borohydride. Hard-Hard interaction favors 1,2-attack.

Experimental Protocol

Reference: Org. Lett. 2012, 14, 2346. [2]

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Step	Action	Critical Parameter
1	Dissolve cyclohexenone derivative (1.0 mmol) in MeOH (0.4 M).	Solvent choice is critical; MeOH facilitates ligand exchange.
2	Add (1.0 mmol).	Ensure complete dissolution before proceeding.
3	Cool to -78°C (or 0°C for robust substrates).	Low temp maximizes kinetic control (1,2-selectivity).
4	Add (1.0 mmol) portion-wise.	Gas evolution ( ) will occur; add slowly.
5	Quench with saturated aqueous .	Neutralizes alkoxides and breaks Boron-Oxygen complexes.

Advanced Applications in Drug Discovery[3]

Corticosteroid Synthesis

The Robinson Annulation is the historical and functional cornerstone of steroid synthesis (e.g., Cortisone). The cyclohexenone ring A is constructed via this method, establishing the tetracyclic core.

c-Met Inhibitors (Oncology)

Recent medicinal chemistry efforts utilize cyclohexenone derivatives as scaffolds for c-Met kinase inhibitors, targeting Non-Small Cell Lung Cancer (NSCLC).[1] The planarity of the enone system allows for precise

-stacking interactions within the kinase ATP-binding pocket.

Linrodostat Mesylate Intermediate

In the synthesis of Linrodostat (IDO1 inhibitor), a substituted cyclohexenone undergoes a stereoselective reduction.[2] The use of

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(Luche conditions) is mandatory to prevent over-reduction and ensure axial hydride delivery, yielding the equatorial alcohol with high diastereoselectivity (>16:1). [3]

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